

Personal protective equipment for handling 2-Methoxypyridine

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Compound of Interest

Compound Name: 2-Methoxypyridine

Cat. No.: B7774394

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Essential Safety and Handling Guide for 2-Methoxypyridine

This guide provides immediate safety, operational, and disposal protocols for the handling of **2-Methoxypyridine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Chemical Safety and Hazard Information

2-Methoxypyridine is a flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][2][3]} It may also cause respiratory irritation.^{[2][3]}

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H7NO	[4]
Molecular Weight	109.13 g/mol	[4]
Flash Point	32 °C	[5]
Boiling Point	142 °C	[4]
Density	1.038 g/mL at 25 °C	[4]
GHS Hazard Class	Flammable Liquid: Category 3, Skin Irritation: Category 2, Eye Irritation: Category 2/2B, Specific target organ toxicity - single exposure: Category 3	[1][2][3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Methoxypyridine** to prevent exposure.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[1][5] A face shield should be used where splashing is a risk.[6]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves.[1][5] Nitrile or butyl rubber gloves are recommended. Change gloves every 30-60 minutes or immediately if contaminated, damaged, or showing signs of degradation.[6]
 - Protective Clothing: A complete suit protecting against chemicals, or a flame-retardant antistatic protective clothing is required.[1]
- Respiratory Protection: Use in a well-ventilated area.[1][5] If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[2]

Operational and Handling Plan

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][7]
- Ensure an eyewash station and safety shower are readily accessible.[1]
- Keep away from heat, sparks, open flames, and hot surfaces.[1][2] No smoking.[1][2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][2]
- Ground and bond container and receiving equipment to prevent static discharge.[1][2]

2. Handling Procedure:

- Wash hands thoroughly after handling.[1]
- Avoid contact with skin, eyes, and clothing.[1][5]
- Avoid breathing vapors or mist.[2]
- Use only non-sparking tools.[1][2]
- Keep the container tightly closed when not in use.[1][2]

3. Storage:

- Store in a cool, dry, dark, and well-ventilated place.[1][7]
- Store away from incompatible materials such as oxidizing agents.[1]
- Keep the container tightly closed.[1][2]

Emergency Procedures

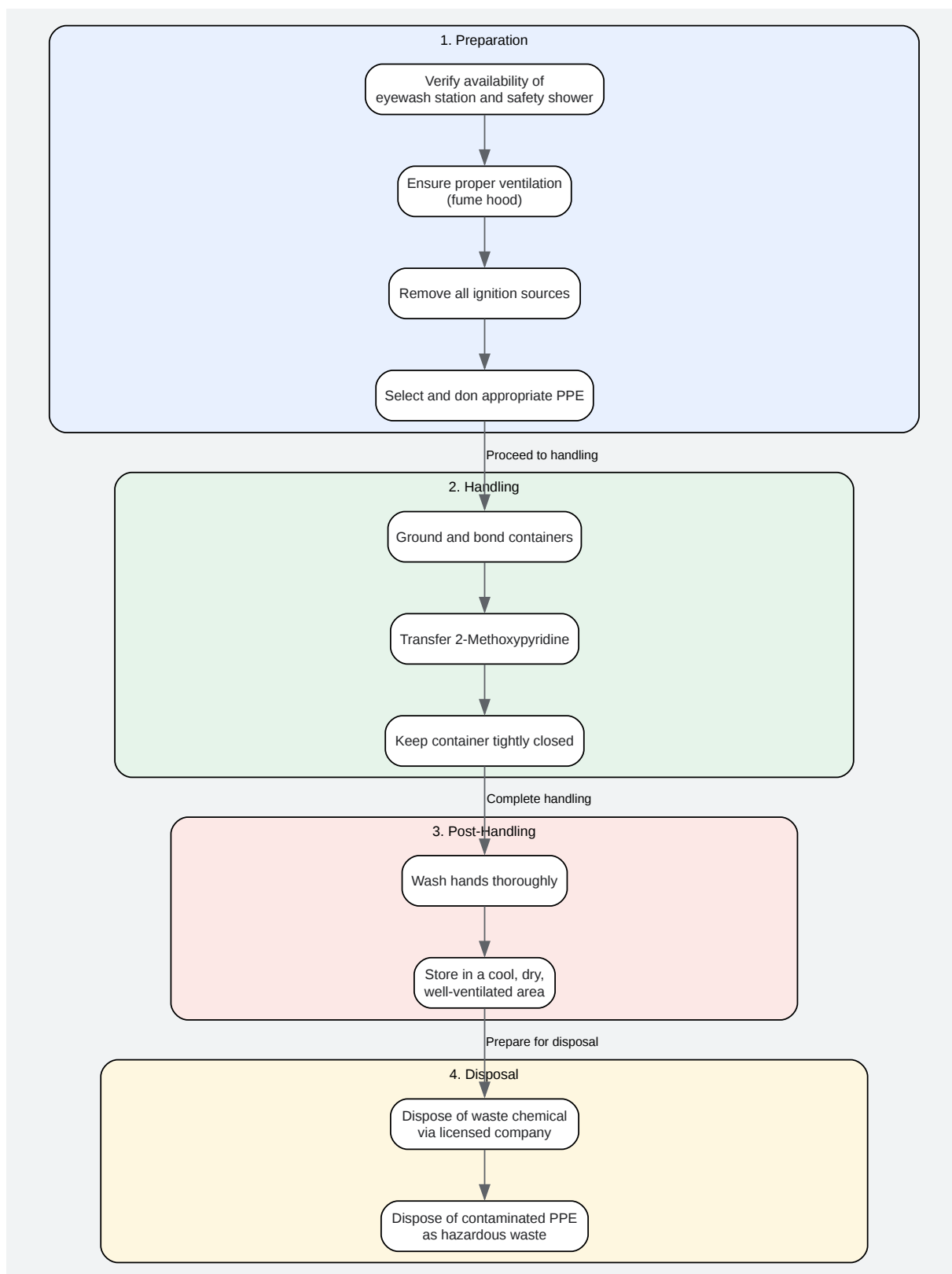
- In Case of Fire: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Do NOT use a solid stream of water as it may scatter and spread the fire.[5]
- Accidental Release:
 - Ensure adequate ventilation and remove all sources of ignition.[5]
 - Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[5]
 - Prevent the spill from entering drains.[1]

Disposal Plan

- Chemical Waste: Dispose of **2-Methoxypyridine** and any contaminated materials as hazardous waste.[1][8] Offer surplus and non-recyclable solutions to a licensed disposal company.[8]

- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as hazardous waste.
- Containers: Do not reuse empty containers. Handle uncleaned containers as you would the product itself.^[5]^[8]

Workflow for Handling 2-Methoxypyridine



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Caption: Workflow for the safe handling of **2-Methoxypyridine**.

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